

# A Technical Guide to the Certificate of Analysis for Dioctyl Phthalate-d4

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## Compound of Interest

Compound Name: *Dioctyl phthalate-d4*

Cat. No.: *B122005*

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For researchers, scientists, and drug development professionals, the integrity of analytical standards is paramount. **Dioctyl phthalate-d4** (DNOP-d4), a deuterium-labeled internal standard, is crucial for the accurate quantification of its unlabeled counterpart in various matrices.<sup>[1][2]</sup> A Certificate of Analysis (CoA) is the essential document that provides a comprehensive summary of the identity, purity, and quality of a specific batch of this standard. This guide offers an in-depth look at the typical data and methodologies presented in a CoA for **Dioctyl phthalate-d4**.

## Data Presentation: Summary of Quantitative Data

A CoA for **Dioctyl phthalate-d4** quantifies its physical, chemical, and analytical properties. The following tables summarize the typical data found.

Table 1: Physical and Chemical Properties of **Dioctyl Phthalate-d4**

Property	Value
CAS Number	93952-13-7[3]
Molecular Formula	C <sub>24</sub> H <sub>34</sub> D <sub>4</sub> O <sub>4</sub>
Linear Formula	C <sub>6</sub> D <sub>4</sub> [CO <sub>2</sub> CH <sub>2</sub> (CH <sub>2</sub> ) <sub>6</sub> CH <sub>3</sub> ] <sub>2</sub>
Molecular Weight	394.58 g/mol [1][3]
Appearance	Clear, colorless liquid[4][5]
Format	Neat[3]
Melting Point	-50 °C (lit.)
Boiling Point	384 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.486 (lit.)
Storage Temperature	+4°C[3]

Table 2: Analytical Specifications and Typical Results

Test Parameter	Specification	Method
Chemical Purity	≥98%[5][6]	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)[3]
Isotopic Enrichment	≥98%[7]	High-Resolution Mass Spectrometry (HRMS) or Nuclear Magnetic Resonance (NMR)[8]
Identity Confirmation	Conforms to structure	<sup>1</sup> H-NMR, <sup>13</sup> C-NMR, Mass Spectrometry
Water Content	≤0.1%	Karl Fischer (KF) Titration[5]
Residual Solvents	Conforms to specification	Headspace GC-MS

## Experimental Protocols

Detailed methodologies are critical for the replication and verification of results. The following are typical protocols for key experiments cited in a **Diethyl phthalate-d4** CoA.

### Protocol 1: Determination of Chemical Purity by Gas Chromatography (GC)

This method quantifies the percentage of **Diethyl phthalate-d4** relative to any organic impurities.

- Sample Preparation:
  - Accurately weigh approximately 10 mg of the **Diethyl phthalate-d4** sample.
  - Dilute with a high-purity solvent such as n-hexane or toluene in a volumetric flask to achieve a final concentration of about 1 mg/mL.[\[9\]](#)
  - Vortex the solution to ensure homogeneity and filter through a 0.45 µm PTFE syringe filter before injection.[\[9\]](#)
- Instrumentation (Typical Conditions):
  - Gas Chromatograph: Agilent GC system or equivalent with a Flame Ionization Detector (FID).
  - Column: Capillary column suitable for phthalate analysis (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
  - Injector Temperature: 280 °C.
  - Oven Temperature Program: Initial temperature of 150 °C, hold for 1 minute, then ramp to 300 °C at a rate of 15 °C/minute, and hold for 5 minutes.
  - Detector Temperature: 310 °C.
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.

- Injection Volume: 1  $\mu$ L.
- Data Analysis:
  - Record the chromatogram and integrate the peak areas.[\[9\]](#)
  - The purity is calculated as the percentage of the main **Dioctyl phthalate-d4** peak area relative to the total area of all peaks in the chromatogram.[\[9\]](#)
  - Formula: Purity (%) = (Area of DNOP-d4 Peak / Total Peak Area)  $\times$  100.[\[9\]](#)

## Protocol 2: Determination of Isotopic Enrichment by High-Resolution Mass Spectrometry (HRMS)

This protocol determines the percentage of molecules that are labeled with the desired number of deuterium atoms.[\[8\]](#)

- Sample Preparation:
  - Prepare a dilute solution of the **Dioctyl phthalate-d4** standard (e.g., 1-10  $\mu$ g/mL) in a suitable solvent like acetonitrile or methanol.
- Instrumentation (Typical Conditions):
  - Mass Spectrometer: A high-resolution instrument such as an Orbitrap or Time-of-Flight (TOF) mass spectrometer, often coupled with liquid chromatography (LC-ESI-HR-MS).[\[8\]](#)
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Scan Mode: Full scan MS over a relevant m/z range (e.g., m/z 350-450).
  - Resolution: Set to a high value (e.g., >60,000) to resolve isotopic peaks.
- Data Analysis:
  - Acquire the full scan mass spectrum of the sample.

- Extract the ion chromatograms for the unlabeled compound (M+0) and all possible deuterated isotopologues (M+1, M+2, M+3, M+4).
- Integrate the areas of the isotopic ion peaks.[8]
- Calculate the isotopic enrichment for the D4 species.
- Formula: Isotopic Enrichment (D4 %) =  $\frac{\text{Intensity(M+4)}}{\sum(\text{Intensities of M+0 to M+4})} \times 100$ .

## Protocol 3: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

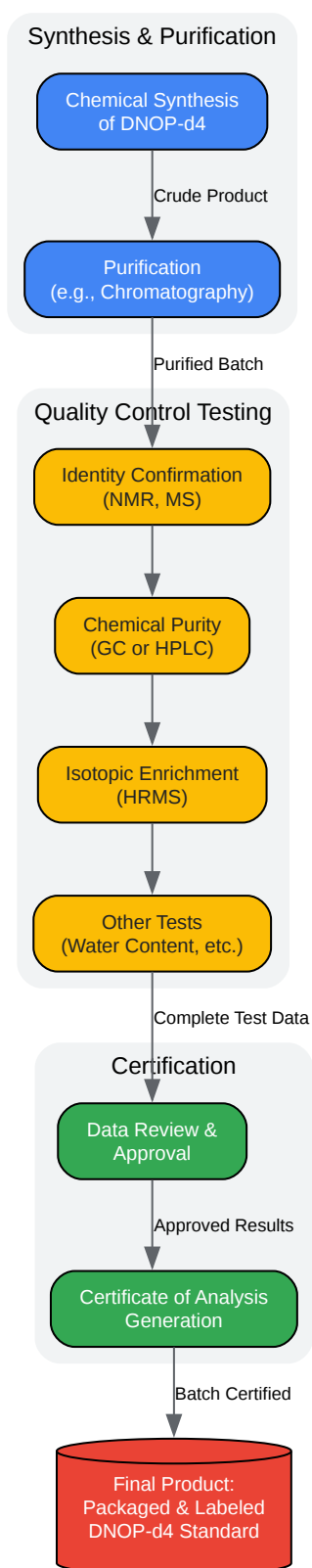
NMR is used to confirm the molecular structure and the position of the deuterium labels.[8]

- Sample Preparation:
  - Dissolve an appropriate amount of the **Diethyl phthalate-d4** sample (typically 5-10 mg) in a deuterated NMR solvent (e.g., Chloroform-d, CDCl<sub>3</sub>) in an NMR tube.
- Instrumentation (Typical Conditions):
  - Spectrometer: 400 MHz (or higher) NMR spectrometer.
  - Experiments:
    - <sup>1</sup>H-NMR: To identify and integrate signals from the non-deuterated positions. The absence or significant reduction of signals from the aromatic region confirms deuteration at the 3,4,5,6-positions of the benzene ring.
    - <sup>13</sup>C-NMR: To confirm the carbon skeleton of the molecule.
    - <sup>2</sup>H-NMR: Can be used to directly observe the deuterium signal and confirm the labeling positions.[10]
- Data Analysis:
  - Process the spectra (Fourier transform, phase correction, baseline correction).

- Compare the observed chemical shifts and coupling constants with known values for Dioctyl phthalate to confirm the overall structure.
- Analyze the  $^1\text{H}$ -NMR spectrum to ensure the reduction in integration of the aromatic protons corresponds to the expected level of deuteration.

## Mandatory Visualization: Analytical Workflow

The following diagram illustrates the logical workflow for the quality control and certification of a **Dioctyl phthalate-d4** analytical standard.



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Caption: Workflow for the analysis and certification of **Diethyl phthalate-d4**.

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